

# Preparation of Ac-RLR-AMC Stock Solution: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Ac-RLR-AMC*

Cat. No.: *B15590514*

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## Introduction

Ac-Arg-Leu-Arg-AMC (**Ac-RLR-AMC**) is a fluorogenic substrate primarily utilized to measure the trypsin-like peptidase activity of the 26S and 20S proteasomes.[1][2] This tripeptide substrate is non-fluorescent in its intact state.[3] Upon enzymatic cleavage at the amide bond between Arginine (Arg) and 7-amino-4-methylcoumarin (AMC), the highly fluorescent AMC is released.[1][3][4] The resulting fluorescence can be quantified to determine enzyme activity and is typically measured at an excitation wavelength of 360-380 nm and an emission wavelength of 440-460 nm.[1][2][5][6] This substrate is a valuable tool for inhibitor screening and kinetic analysis of proteasome activity.[2]

## Quantitative Data Summary

For ease of reference, the following table summarizes the key quantitative data for **Ac-RLR-AMC**.

Parameter	Value	Source(s)
Molecular Weight	642.4 g/mol	[3]
Excitation Wavelength	360 - 380 nm	[1][2][4]
Emission Wavelength	440 - 460 nm	[1][2][4]
Recommended Solvents	DMSO, 5% Acetic Acid, Methanol, or Aqueous Solutions	[2][7]
Typical Working Concentration	10 - 100 $\mu$ M	[2]
Km with Purified Proteasome	78 $\mu$ M	[2]
Long-term Storage of Lyophilized Powder	-20°C to -70°C	[1][8]
Stock Solution Storage	-20°C (up to one month) or -80°C (up to six months)	[9][10]
Stability	$\geq$ 4 years (lyophilized at -20°C)	[1]

## Experimental Protocol: Preparation of a 10 mM Ac-RLR-AMC Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Ac-RLR-AMC**.

Materials:

- **Ac-RLR-AMC** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes
- Pipettes and sterile pipette tips
- Vortex mixer

- Balance

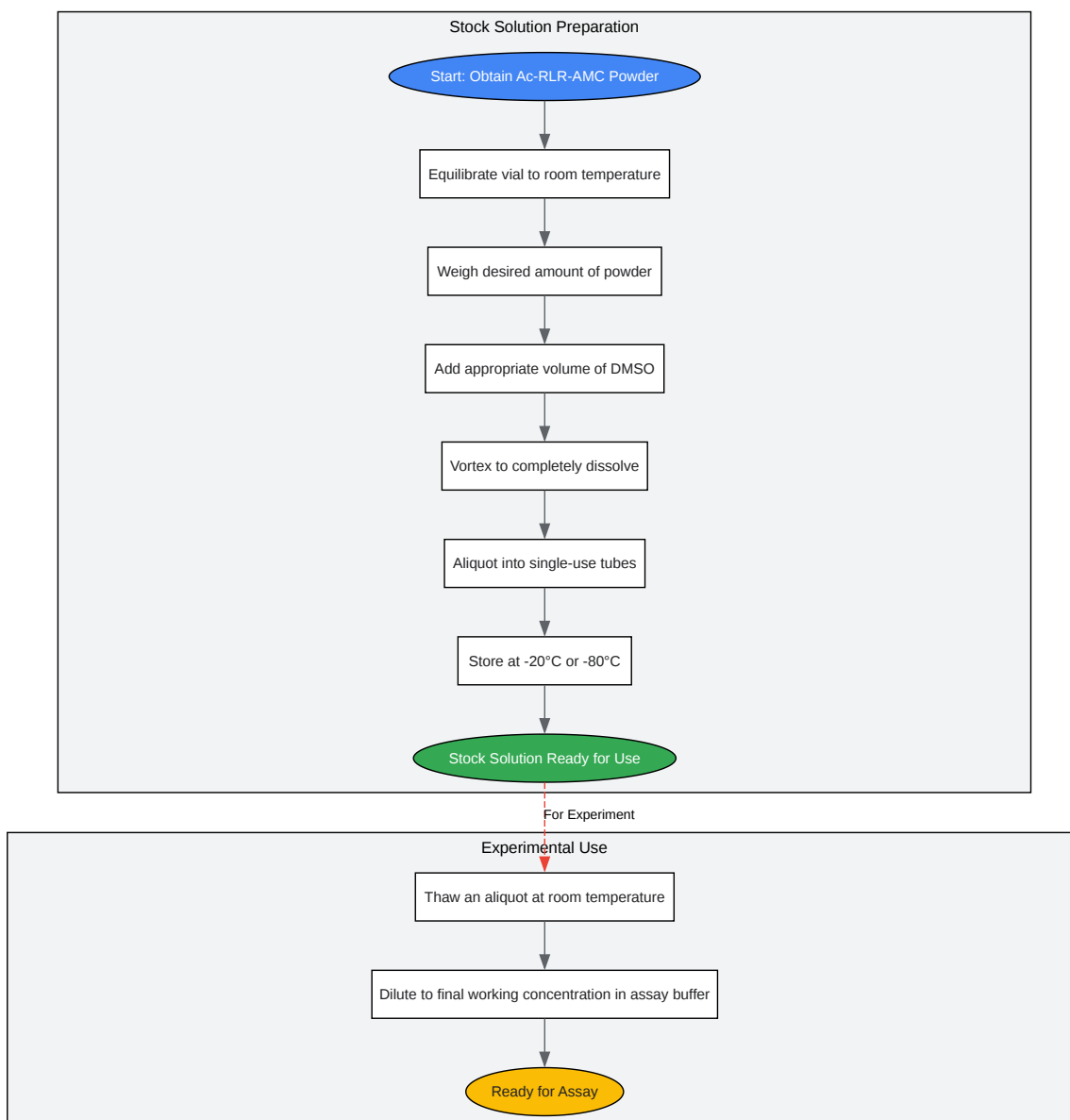
Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Ac-RLR-AMC** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Weighing:** Carefully weigh the desired amount of **Ac-RLR-AMC** powder. For example, to prepare 1 ml of a 10 mM stock solution, you would need approximately 6.42 mg of the powder.
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the powder. It is recommended to add the solvent directly to the vial if possible to ensure all the powder is recovered.
- **Mixing:** Vortex the solution gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the substrate, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu$ L) in microcentrifuge tubes.[8]
- **Storage:** Store the aliquots at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[9][10] Protect the stock solution from light.[2]

Note: When ready to use, thaw an aliquot at room temperature and ensure it is completely dissolved before diluting to the final working concentration in your assay buffer.[9]

## Experimental Workflow

The following diagram illustrates the workflow for preparing the **Ac-RLR-AMC** stock solution.

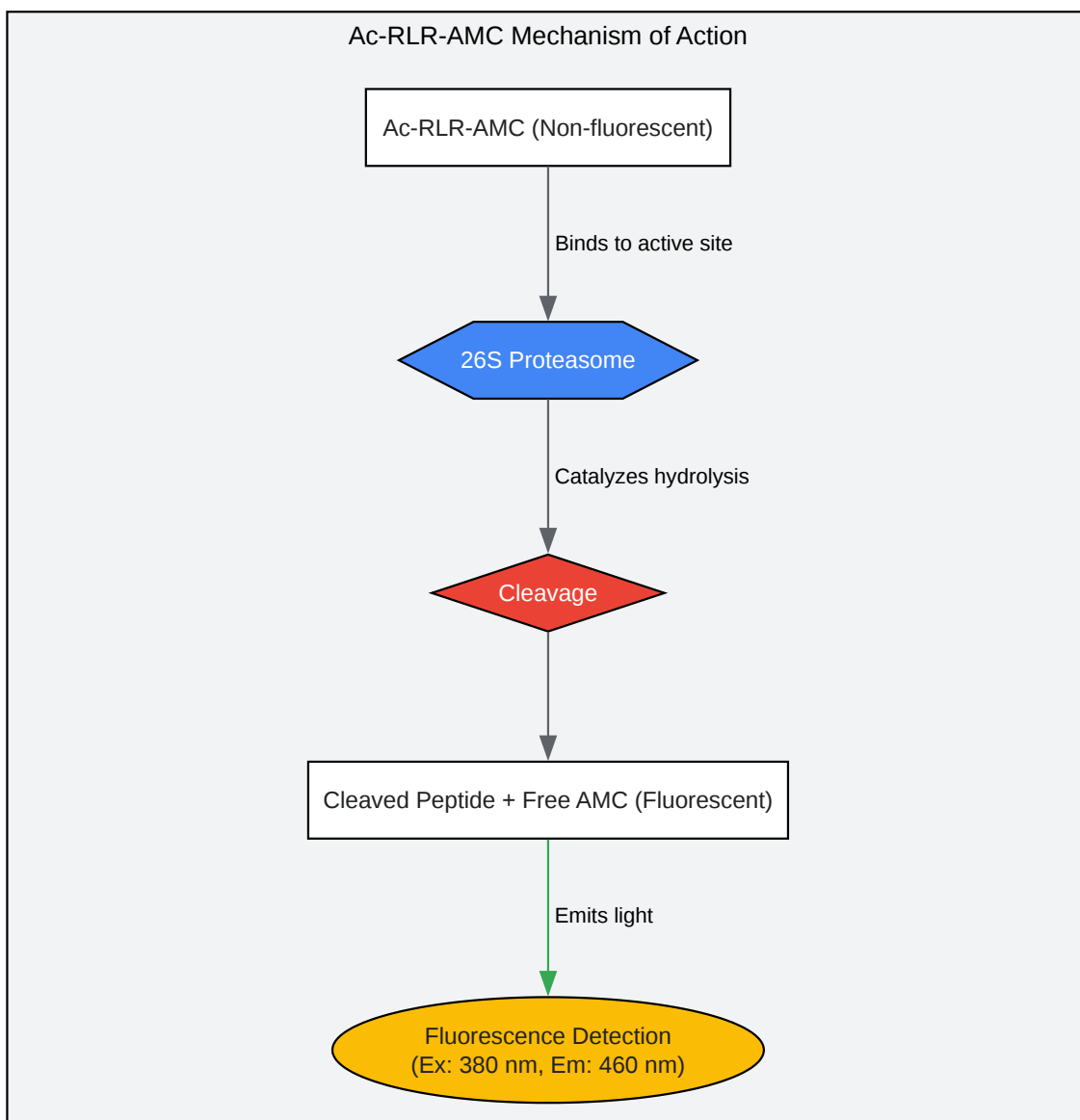


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Caption: Workflow for preparing and using **Ac-RLR-AMC** stock solution.

## Signaling Pathway Context

**Ac-RLR-AMC** is a substrate for the proteasome, a key component of the ubiquitin-proteasome system (UPS). The UPS is a major pathway for protein degradation in eukaryotic cells, playing a critical role in cellular processes such as cell cycle regulation, signal transduction, and apoptosis. The diagram below illustrates the general mechanism of action of **Ac-RLR-AMC** in a proteasome activity assay.



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Caption: Mechanism of **Ac-RLR-AMC** cleavage by the proteasome.

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